

# A Comparative Guide to the Properties of Cyclo[1]carbon

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## Compound of Interest

Compound Name: *Carbon-10*

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This guide provides a comprehensive comparison of the properties of cyclo[1]carbon, a recently synthesized molecular carbon allotrope, with other relevant cyclocarbons and traditional carbon allotropes. The information is based on peer-reviewed experimental and theoretical data, with a focus on quantitative comparisons to aid in research and development applications.

## Structural and Electronic Properties: A Comparative Analysis

Cyclo[1]carbon ( $C_{10}$ ) is a member of the cyclocarbon family, which are ring-like molecules composed solely of sp-hybridized carbon atoms. Its properties, particularly its electronic structure, differ significantly from other known carbon allotropes like graphene and diamond, as well as other cyclocarbons.

Table 1: Comparison of Structural Properties of Cyclo[1]carbon and Other Carbon Allotropes

Property	Cyclo[1]c arbon	Cyclo[2]c arbon	Cyclo[3]c arbon	Cyclo[4]c arbon	Graphene	Diamond
Hybridization	sp	sp	sp	sp	sp <sup>2</sup>	sp <sup>3</sup>
Structure	Cumulenic Ring	Cumulene-like Ring	Polyynic Ring	Polyynic Ring	2D Honeycomb Lattice	3D Tetrahedral Lattice
C-C Bond Length(s) (Å)	~1.30 (equal)	~1.28, ~1.33	Alternating	~1.24, ~1.38	~1.42	~1.54
Bond Length Alteration (BLA) (Å)	0[5]	0.05[6]	Significant[7]	0.14[8]	0	0

Table 2: Comparison of Electronic Properties of Cyclo[1]carbon and Other Carbon Allotropes

Property	Cyclo[1]c arbon	Cyclo[2]c arbon	Cyclo[3]c arbon	Cyclo[4]c arbon	Graphene	Diamond
Aromaticity	Doubly Aromatic[9]	Doubly Aromatic[9]	Doubly Antiaromatic[10]	Doubly Aromatic[9]	Aromatic	N/A
HOMO-LUMO Gap (eV)	~4.7[11]	~3.9[11]	~3.8[12]	~3.2[13] [14]	0[13]	~5.5[14]

## Experimental Protocols: On-Surface Synthesis of Cyclo[1]carbon

The synthesis of cyclo[1]carbon is achieved through a sophisticated on-surface manipulation technique using a scanning tunneling microscope (STM) and atomic force microscope (AFM). The general protocol is as follows:

## 1. Precursor Deposition:

- Precursor Molecule: Octachloronaphthalene ( $C_{10}Cl_8$ ).
- Substrate: A bilayer of sodium chloride (NaCl) grown on a single-crystal Au(111) surface. The NaCl layer serves to electronically decouple the precursor molecules from the metallic substrate.
- Deposition: The  $C_{10}Cl_8$  molecules are deposited onto the cold substrate (held at approximately 4.7 K) in an ultra-high vacuum (UHV) environment.

## 2. Tip-Induced Dehalogenation:

- Instrumentation: A low-temperature STM/AFM with a CO-functionalized tip is used.
- Procedure: The STM tip is positioned over a single  $C_{10}Cl_8$  molecule. Voltage pulses are applied to induce the sequential removal of chlorine atoms. The exact voltage parameters can vary, but typically range from 1.3 V to 3.2 V for dehalogenation of similar precursors.

## 3. Retro-Bergman Ring Opening:

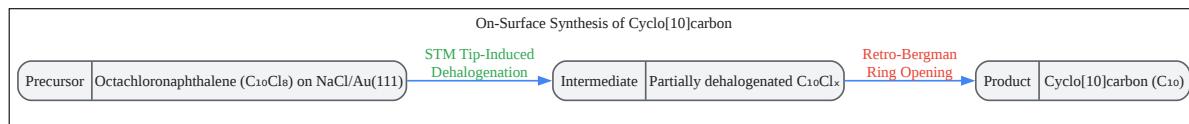
- Mechanism: After a sufficient number of chlorine atoms are removed, the strained polycyclic precursor undergoes a retro-Bergman ring-opening reaction to form the planar cyclo[1]carbon ring. This process is also induced by the STM tip.

## 4. Characterization:

- Instrumentation: High-resolution AFM with a CO-functionalized tip is used for structural characterization.
- Imaging Parameters: AFM images are typically acquired in constant-height mode with a bias voltage of 0 V and an oscillation amplitude of approximately 1 Å.<sup>[8][12]</sup>

# Visualizing the Synthesis Pathway

The on-surface synthesis of cyclo[1]carbon from its precursor can be visualized as a multi-step process involving the precise removal of chlorine atoms followed by a molecular rearrangement.

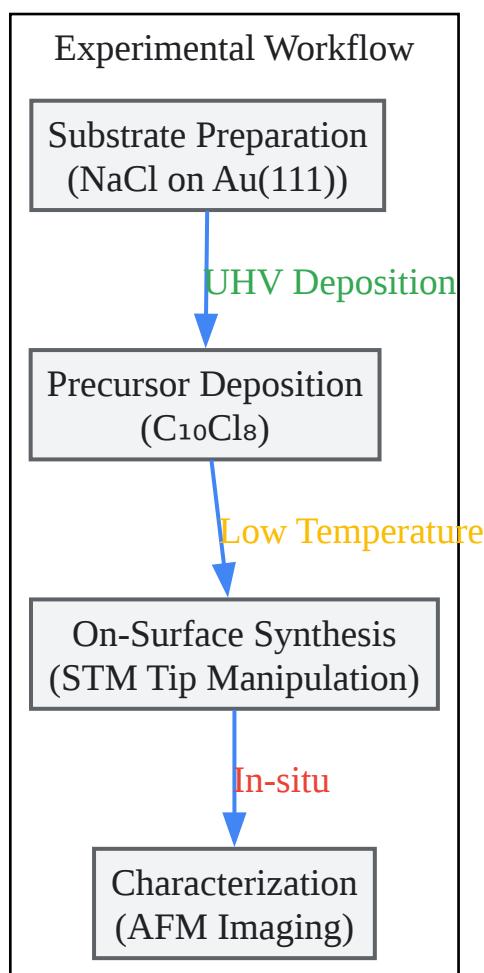


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Caption: On-surface synthesis of cyclo[1]carbon.

## Experimental Workflow

The overall experimental workflow for the synthesis and characterization of cyclo[1]carbon is a meticulous process carried out under ultra-high vacuum and cryogenic conditions.



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Caption: Experimental workflow for cyclo[1]carbon.

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